

An In-depth Technical Guide to Benzamidomethyl Benzoate: Structure, Synthesis, and Characterization

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Compound of Interest

Compound Name: *Benzamidomethyl benzoate*

CAS No.: *61652-83-3*

Cat. No.: *B14556036*

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This guide provides a comprehensive technical overview of **Benzamidomethyl Benzoate**, a compound situated at the intersection of amide and ester chemistry. Designed for researchers, scientists, and professionals in drug development, this document delves into the molecule's structural and chemical properties, outlines a proposed synthetic pathway, and predicts its characteristic spectral data.

Introduction and Molecular Overview

Benzamidomethyl benzoate, with the putative chemical structure $\text{C}_6\text{H}_5\text{CONHCH}_2\text{OCOC}_6\text{H}_5$, is an organic molecule that incorporates both a benzamide and a benzoate functional group linked by a methylene bridge. This unique arrangement suggests a molecule with interesting chemical properties and potential applications in areas such as organic synthesis, materials science, and pharmacology. The presence of the N-acyloxymethyl amide moiety is of particular interest, as this functional group can act as a bioisostere or a prodrug linker in medicinal chemistry.

Molecular Formula and Properties

Based on its proposed structure, the key properties of **Benzamidomethyl benzoate** can be tabulated as follows:

Property	Value
Molecular Formula	C ₁₅ H ₁₃ NO ₃
Molecular Weight	255.27 g/mol
IUPAC Name	(Benzoylamino)methyl benzoate
CAS Number	Not assigned or not publicly available

Chemical Structure and Isomerism

The chemical structure of **Benzamidomethyl benzoate** features a central methylene group bonded to the nitrogen of a benzamide and the oxygen of a benzoate ester. This N-CH₂-O linkage is the defining characteristic of the molecule.

Caption: Chemical structure of **Benzamidomethyl benzoate**.

Proposed Synthesis Protocol

While a specific, documented synthesis for **Benzamidomethyl benzoate** is not readily found in the literature, a plausible route can be designed based on established organic chemistry principles for the formation of N-acyloxymethyl amides. A two-step process is proposed, starting from benzamide.

Step 1: Synthesis of N-(chloromethyl)benzamide

This initial step involves the chloromethylation of benzamide. This can be achieved by reacting benzamide with formaldehyde and hydrogen chloride.

Experimental Protocol:

- To a solution of benzamide (1 eq.) in a suitable solvent such as 1,4-dioxane, add paraformaldehyde (1.2 eq.).

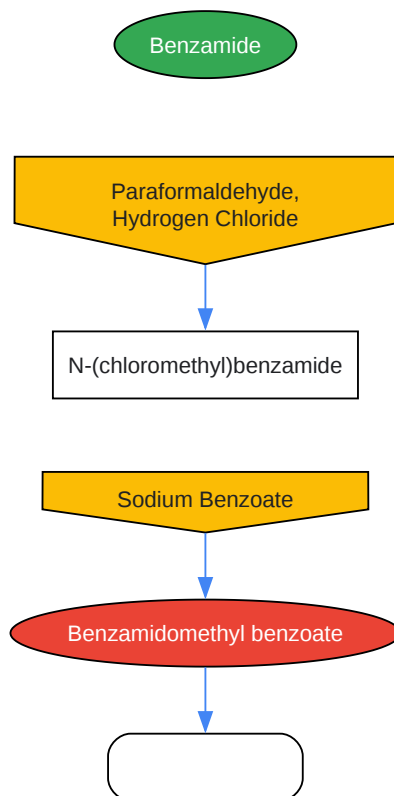
- Bubble dry hydrogen chloride gas through the stirred mixture at room temperature.
- Monitor the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Upon completion, the reaction mixture is concentrated under reduced pressure to yield crude N-(chloromethyl)benzamide.

Step 2: Synthesis of Benzamidomethyl benzoate

The second step is a nucleophilic substitution reaction where the chloride of N-(chloromethyl)benzamide is displaced by a benzoate salt.

Experimental Protocol:

- Dissolve the crude N-(chloromethyl)benzamide from Step 1 in a polar aprotic solvent like dimethylformamide (DMF).
- Add sodium benzoate (1.1 eq.) to the solution.
- Heat the reaction mixture to 60-80 °C and stir until TLC analysis indicates the completion of the reaction.
- Cool the reaction mixture and pour it into water to precipitate the product.
- Collect the solid product by filtration, wash with water, and dry.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water).



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Caption: Proposed two-step synthesis workflow for **Benzamidomethyl benzoate**.

Predicted Spectroscopic Characterization

The structural confirmation of the synthesized **Benzamidomethyl benzoate** would rely on a combination of spectroscopic techniques. Below are the predicted key spectral features based on the analysis of its constituent functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Spectrum	Predicted Chemical Shift (δ , ppm)	Assignment
^1H NMR	7.2 - 8.2	Multiplets, Aromatic protons of benzamide and benzoate moieties
~9.0	Broad singlet, Amide N-H proton	
~5.5	Singlet, Methylene ($-\text{CH}_2-$) protons	
^{13}C NMR	~167	Carbonyl carbon of the amide
~165	Carbonyl carbon of the ester	
127 - 135	Aromatic carbons	
~70	Methylene ($-\text{CH}_2-$) carbon	

Note: Predicted chemical shifts are relative to TMS and can vary based on the solvent used.

Infrared (IR) Spectroscopy

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
~3300	N-H stretch	Amide
3100-3000	C-H stretch (aromatic)	Aromatic rings
~1720	C=O stretch (ester)	Benzoate ester
~1660	C=O stretch (amide I band)	Benzamide
~1540	N-H bend (amide II band)	Benzamide
1250-1000	C-O stretch	Ester

Mass Spectrometry (MS)

In an electron ionization (EI) mass spectrum, the molecular ion peak $[\text{M}]^+$ would be expected at an m/z of 255. Key fragmentation patterns would likely involve the cleavage of the ester and

amide bonds, leading to characteristic fragment ions such as:

- m/z 121: Benzamide fragment $[\text{C}_6\text{H}_5\text{CONH}_2]^+$
- m/z 121: Benzoic acid fragment $[\text{C}_6\text{H}_5\text{COOH}]^+$ (from rearrangement)
- m/z 105: Benzoyl cation $[\text{C}_6\text{H}_5\text{CO}]^+$
- m/z 77: Phenyl cation $[\text{C}_6\text{H}_5]^+$

Potential Applications and Future Research

The bifunctional nature of **Benzamidomethyl benzoate** suggests several potential areas of application that warrant further investigation:

- Medicinal Chemistry: The N-acyloxymethyl amide linkage can be susceptible to enzymatic cleavage in vivo, making it a candidate for use as a prodrug linker to improve the pharmacokinetic properties of a parent drug molecule.
- Polymer Science: The molecule could serve as a monomer or a building block for the synthesis of novel polymers with unique thermal and mechanical properties.
- Organic Synthesis: The reactivity of the amide and ester groups could be exploited in various organic transformations.

Future research should focus on the successful synthesis and purification of **Benzamidomethyl benzoate**, followed by a thorough experimental characterization to confirm its structure and explore its chemical reactivity and biological activity.

References

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